

Staining PET fibers with Solvent Violet 13

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Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

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An in-depth guide to the application and protocols for staining Polyethylene Terephthalate (PET) fibers with **Solvent Violet 13**, tailored for researchers, scientists, and drug development professionals. This document provides comprehensive application notes, detailed experimental procedures, and quantitative data presented for clarity and comparability.

Application Notes

Solvent Violet 13, also known by various names including Disperse Blue 72 and C.I. 60725, is a synthetic anthraquinone dye characterized by its bright, bluish-violet hue.^[1] It is extensively utilized in the coloration of various polymers, including polyesters, due to its notable properties such as good fastness, and high resistance to heat and migration.^{[2][3]} Its application in the context of PET fibers is primarily for dope dyeing or protoplasmic coloring, where the dye is integrated into the polymer melt before fiber extrusion.^{[4][5][6]} However, it can also be applied to PET fabrics through high-temperature dyeing methods.

The dye is practically insoluble in water but exhibits solubility in organic solvents like benzene, xylene, and dimethylformamide.^{[4][5][7]} This characteristic necessitates specific dyeing methodologies, such as disperse dyeing, for application onto PET fibers. The high heat stability of **Solvent Violet 13** makes it particularly suitable for the high-temperature conditions required for dyeing polyester.^{[7][8]}

Key Properties of **Solvent Violet 13**:

- Appearance: Purple-black powder^[2]
- Color: Bright bluish-violet^{[4][7]}

- Solubility: Insoluble in water; soluble in organic solvents.[1][4]
- Heat Resistance: Stable at high temperatures, with resistance in PET reaching up to 290-300°C.[3]

Quantitative Data

The following tables summarize the key quantitative properties of **Solvent Violet 13** relevant to the staining of PET fibers.

Table 1: Physicochemical Properties of **Solvent Violet 13**

Property	Value	Reference
CAS Number	81-48-1	[1][2][4][7]
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[1][4][7]
Molecular Weight	329.35 g/mol	[4][7]
Melting Point	171-190°C	[7][9]
Boiling Point	>300°C	[9]
Water Solubility	0.0093 mg/L	[9]
Log P (octanol/water)	4.26	[9]

Table 2: Performance Characteristics in Polyester (PET)

Property	Rating/Value	Reference
Heat Resistance (Transparent, 0.05% dye)	290°C	[3]
Heat Resistance (Opaque, 0.05% dye + 1% TiO ₂)	270°C	[3]
Light Fastness (0.05% dye, transparent)	8 (on a scale of 1-8)	[3]
Migration Resistance	5 (on a scale of 1-5)	[3]
Acid Resistance (5% HCl)	5 (on a scale of 1-5)	[3]
Alkali Resistance (5% NaOH)	5 (on a scale of 1-5)	[3]

Experimental Protocols

The following protocols outline the methodologies for staining PET fibers with **Solvent Violet 13**. Two primary methods are described: High-Temperature Disperse Dyeing and Dope Dyeing.

Protocol 1: High-Temperature Disperse Dyeing of PET Fabric

This method is suitable for dyeing woven or knitted PET fabrics.

Materials:

- PET fabric
- **Solvent Violet 13** (disperse dye formulation)
- Dispersing agent
- pH buffer (e.g., acetic acid/sodium acetate)
- Deionized water

- High-temperature, high-pressure dyeing apparatus (e.g., autoclave or laboratory dyeing machine)
- Beakers, graduated cylinders, and magnetic stirrer
- Spectrophotometer for color measurement (optional)

Procedure:

- Preparation of the Dyebath:
 - Accurately weigh the desired amount of **Solvent Violet 13**. The concentration typically ranges from 0.5% to 2.0% on the weight of the fiber (owf).
 - Prepare a dispersion of the dye in a small amount of water containing a dispersing agent. Stir continuously to form a stable, fine dispersion.
 - Fill the dyeing apparatus with the required volume of deionized water.
 - Add the dye dispersion to the dyebath.
 - Adjust the pH of the dyebath to 4.5-5.5 using an appropriate buffer system.
- Dyeing Process:
 - Introduce the PET fabric into the dyebath.
 - Seal the dyeing apparatus and begin to raise the temperature at a rate of 1-2°C per minute.
 - Once the temperature reaches 130-135°C, maintain this temperature for 30-60 minutes. The optimal time will depend on the desired shade depth.
 - After the dyeing period, cool the apparatus down to 70-80°C at a rate of 2-3°C per minute.
- Post-Dyeing Treatment (Reduction Clearing):
 - Drain the dyebath.

- Prepare a clearing solution containing sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L) in water.
- Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes to remove any unfixed surface dye.
- Rinse the fabric thoroughly with hot water, followed by cold water, until the rinse water is clear.
- Drying:
 - Dry the stained PET fabric in an oven or air dryer at a suitable temperature.

Protocol 2: Dope Dyeing of PET Fibers

This method involves incorporating the dye into the PET polymer before fiber extrusion.

Materials:

- PET polymer chips
- **Solvent Violet 13** (pure pigment form)
- Masterbatch production equipment (e.g., twin-screw extruder)
- Fiber spinning line

Procedure:

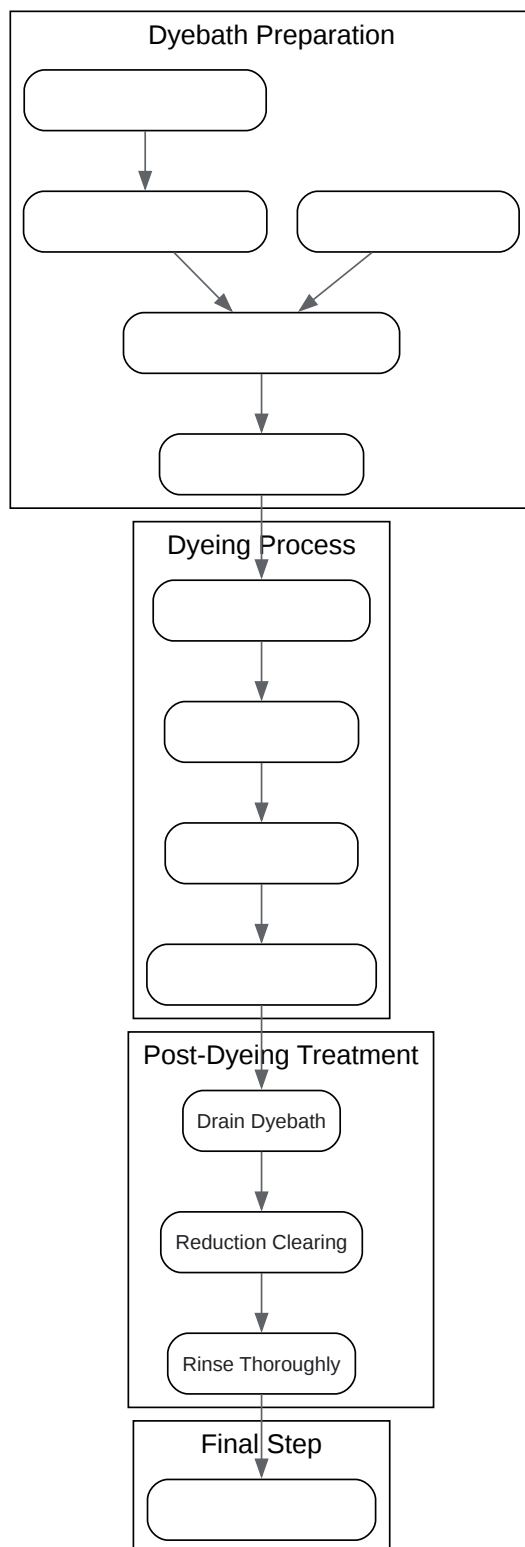
- Masterbatch Preparation:
 - Prepare a concentrated masterbatch by compounding **Solvent Violet 13** with PET polymer chips. The dye concentration in the masterbatch can range from 10% to 40%.
 - Thoroughly dry both the PET chips and the **Solvent Violet 13** powder to prevent hydrolytic degradation during extrusion.
 - Melt-extrude the mixture using a twin-screw extruder to ensure uniform dispersion of the dye within the polymer matrix.

- Pelletize the extruded strands to form the masterbatch.
- Dope Dyeing and Spinning:
 - Dry the PET polymer chips and the prepared masterbatch pellets.
 - Blend the masterbatch pellets with virgin PET chips at a calculated ratio to achieve the desired final color concentration in the fiber (typically 0.02% for transparent shades and 0.05% for opaque shades).[\[2\]](#)
 - Feed the blend into the extruder of the fiber spinning line.
 - Melt and homogenize the polymer blend.
 - Extrude the molten, colored polymer through a spinneret to form continuous filaments.
 - Quench, draw, and wind the resulting PET fibers.

Visualizations

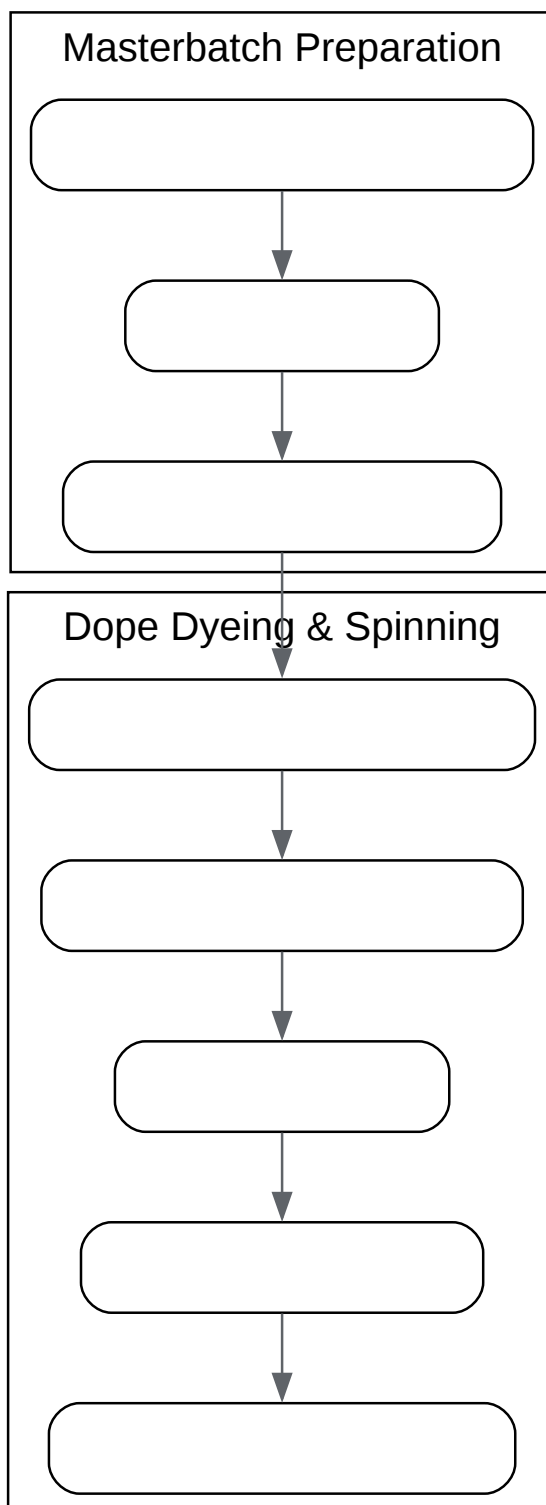
The following diagrams illustrate the experimental workflows described in the protocols.

High-Temperature Disperse Dyeing Workflow

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Caption: Workflow for High-Temperature Disperse Dyeing of PET Fabric.

Dope Dyeing Workflow

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Caption: Workflow for Dope Dyeing of PET Fibers.

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References

- 1. Solvent Violet 13 - Wikipedia [en.wikipedia.org]
- 2. Solvent Violet 13 [jnogilvychem.com]
- 3. honorpigment.com [honorpigment.com]
- 4. Solvent Violet 13 - Solvent Violet B - Transparent Violet S-B from Emperor Chem [emperordye.com]
- 5. CorSol® 3013 Solvent Violet 13 | Fineland Chem [finelandchem.com]
- 6. CN105237417B - Synthetic method for solvent violet 13 - Google Patents [patents.google.com]
- 7. Solvent Violet 13 – Ranbar Violet B Anthraquinone Dye [ranbarr.com]
- 8. Applications of Solvent Violet 13 - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 9. consultations.hse.gov.uk [consultations.hse.gov.uk]
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